

# Application Notes and Protocols: Diethyleneglycol Diformate in Coatings and Paint Formulations

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## Compound of Interest

Compound Name: Diethyleneglycol diformate

Cat. No.: B057414

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These application notes provide a comprehensive overview of the use of **Diethyleneglycol diformate** (DEGDF) as a solvent in various coating and paint formulations. The information is intended to guide researchers and formulation chemists in evaluating DEGDF for their specific applications. While direct quantitative data for DEGDF is limited in publicly available literature, this document presents a framework for its evaluation based on established industry standards.

## Introduction to Diethyleneglycol Diformate in Coatings

**Diethyleneglycol diformate** (C<sub>6</sub>H<sub>10</sub>O<sub>5</sub>) is a colorless, water-soluble organic solvent with a high boiling point and low volatility.<sup>[1]</sup> In the coatings industry, it is recognized as an excellent solvent for a variety of organic resins, with a particular efficacy for nitrocellulose.<sup>[2]</sup> Its properties also suggest its potential as a coalescing agent in latex paints and as a component to accelerate the drying process in certain formulations.<sup>[1]</sup>

Key Attributes:

- **High Solvency:** Effective in dissolving a range of resins, particularly nitrocellulose.<sup>[2]</sup>
- **Low Volatility:** Contributes to a smoother film formation and can improve flow and leveling.

- **Water Solubility:** Can be used in both solvent-borne and potentially in water-borne coating systems.[\[1\]](#)
- **Drying Accelerator:** May contribute to faster drying times in specific formulations.[\[1\]](#)

## Potential Applications in Coatings

Based on its chemical properties, **Diethyleneglycol diformate** is a candidate for evaluation in the following coating systems:

- **Nitrocellulose Lacquers:** As a primary or co-solvent to achieve desired viscosity and application properties.[\[2\]](#)
- **Printing Inks:** In formulations for flexographic and gravure printing where controlled evaporation is crucial.[\[2\]](#)
- **Wood Coatings:** To improve film formation and appearance.
- **Architectural Paints:** As a potential coalescing agent in latex formulations to promote film formation at lower temperatures.
- **Industrial Coatings:** In formulations for metal and plastic substrates requiring a smooth, durable finish.

## Hypothetical Performance Data

The following tables present hypothetical, yet realistic, quantitative data to illustrate the potential effects of **Diethyleneglycol diformate** in a model paint formulation. This data is intended for illustrative purposes to guide experimentation.

### Table 1: Effect of Diethyleneglycol Diformate on Drying Time

DEGDF Concentration (wt%)	Set-to-Touch Time (minutes)	Dry-Hard Time (hours)
0 (Control)	45	8
2	40	7.5
5	35	7
10	30	6

Methodology based on ASTM D1640.

**Table 2: Influence of Diethyleneglycol Diformate on Film Hardness**

DEGDF Concentration (wt%)	Pencil Hardness (ASTM D3363)	Sward Hardness (ASTM D4366)
0 (Control)	H	30
2	H	32
5	2H	35
10	3H	38

**Table 3: Adhesion and Flexibility with Varying Diethyleneglycol Diformate Levels**

DEGDF Concentration (wt%)	Adhesion (ASTM D3359, Scale 0B-5B)	Flexibility (ASTM D522, Mandrel Bend)
0 (Control)	4B	Pass 1/8"
2	4B	Pass 1/8"
5	5B	Pass 1/8"
10	5B	Pass 1/4"

## Experimental Protocols

Detailed methodologies for evaluating the performance of **Diethyleneglycol diformate** in a coating formulation are provided below. These protocols are based on widely accepted ASTM standards.

### Protocol for Sample Preparation

Objective: To prepare a series of paint formulations with varying concentrations of **Diethyleneglycol diformate** for comparative testing.

Materials:

- Base paint formulation (e.g., a nitrocellulose lacquer or an acrylic latex paint)
- **Diethyleneglycol diformate** (DEGDF)
- Control solvent (e.g., Butyl acetate for lacquer, or a known coalescent for latex)
- Mixing vessel and high-speed disperser
- Viscometer (e.g., Brookfield or Krebs-Stormer)
- Applicator blades for consistent film thickness
- Test panels (e.g., steel, wood, or glass, as appropriate for the coating)

Procedure:

- Prepare the base paint formulation without the test solvent.
- Divide the base formulation into several equal portions.
- To one portion, add the control solvent to achieve the desired application viscosity. This will be the control sample.
- To the remaining portions, add increasing weight percentages of DEGDF (e.g., 2%, 5%, 10%) while mixing at a controlled speed.

- Adjust the viscosity of each DEGDF-containing sample to match the control sample by adding a minimal amount of a suitable standard solvent if necessary.
- Record the final viscosity of each formulation.
- Apply the prepared coatings to the test panels using an applicator blade to ensure a uniform dry film thickness.
- Allow the coated panels to dry under controlled temperature and humidity conditions (e.g.,  $23^{\circ}\text{C} \pm 2^{\circ}\text{C}$  and  $50\% \pm 5\%$  relative humidity).

## Protocol for Evaluating Drying Time (ASTM D1640 / D5895)

Objective: To determine the effect of DEGDF on the set-to-touch and dry-hard times of the coating.

Materials:

- Coated test panels from Protocol 4.1
- Mechanical drying time recorder (optional, for ASTM D5895)
- Cotton balls or a similar soft material

Procedure:

- **Set-to-Touch Time:** At regular intervals after application, gently touch the surface of the coating with a clean finger or a cotton ball. The set-to-touch time is the point at which no coating adheres to the finger or cotton.
- **Dry-Hard Time:** At regular intervals, press the thumb firmly onto the coated surface and rotate it 90 degrees under pressure. The dry-hard time is reached when the thumb leaves no imprint on the film.
- For a more quantitative measurement, a mechanical drying time recorder can be used, which drags a stylus through the drying film over a set period.

## Protocol for Measuring Film Hardness

Objective: To assess the impact of DEGDF on the surface hardness of the cured coating film.

### 4.3.1. Pencil Hardness (ASTM D3363)

Materials:

- Cured coated panels
- A set of calibrated drawing pencils of varying hardness (e.g., 6B to 6H)
- Pencil sharpener and abrasive paper
- A 45-degree pencil holder (optional, for consistency)

Procedure:

- Starting with the softest pencil (e.g., 6B), push the pencil lead firmly against the coating at a 45-degree angle.
- Move the pencil away from the operator in a continuous stroke.
- Wipe the surface with a soft cloth and examine for any indentation or scratching of the film.
- Repeat the process with progressively harder pencils until a pencil is found that scratches the coating.
- The pencil hardness is reported as the hardness of the hardest pencil that does not scratch the film.

### 4.3.2. Sward Hardness (ASTM D4366)

Materials:

- Cured coated panels
- Sward-type hardness rocker

**Procedure:**

- Place the Sward rocker on a clean, level glass plate and set the instrument to read 100.
- Place the Sward rocker on the surface of the cured coating.
- Set the rocker in motion and count the number of rocks (oscillations) it makes until it comes to a complete stop.
- The Sward hardness is the number of rocks counted.

## **Protocol for Adhesion Testing (ASTM D3359 - Cross-Hatch Adhesion)**

Objective: To evaluate the effect of DEGDF on the adhesion of the coating to the substrate.

**Materials:**

- Cured coated panels
- A sharp cutting tool with multiple blades (cross-hatch cutter)
- Pressure-sensitive adhesive tape (as specified in the standard)
- Soft brush

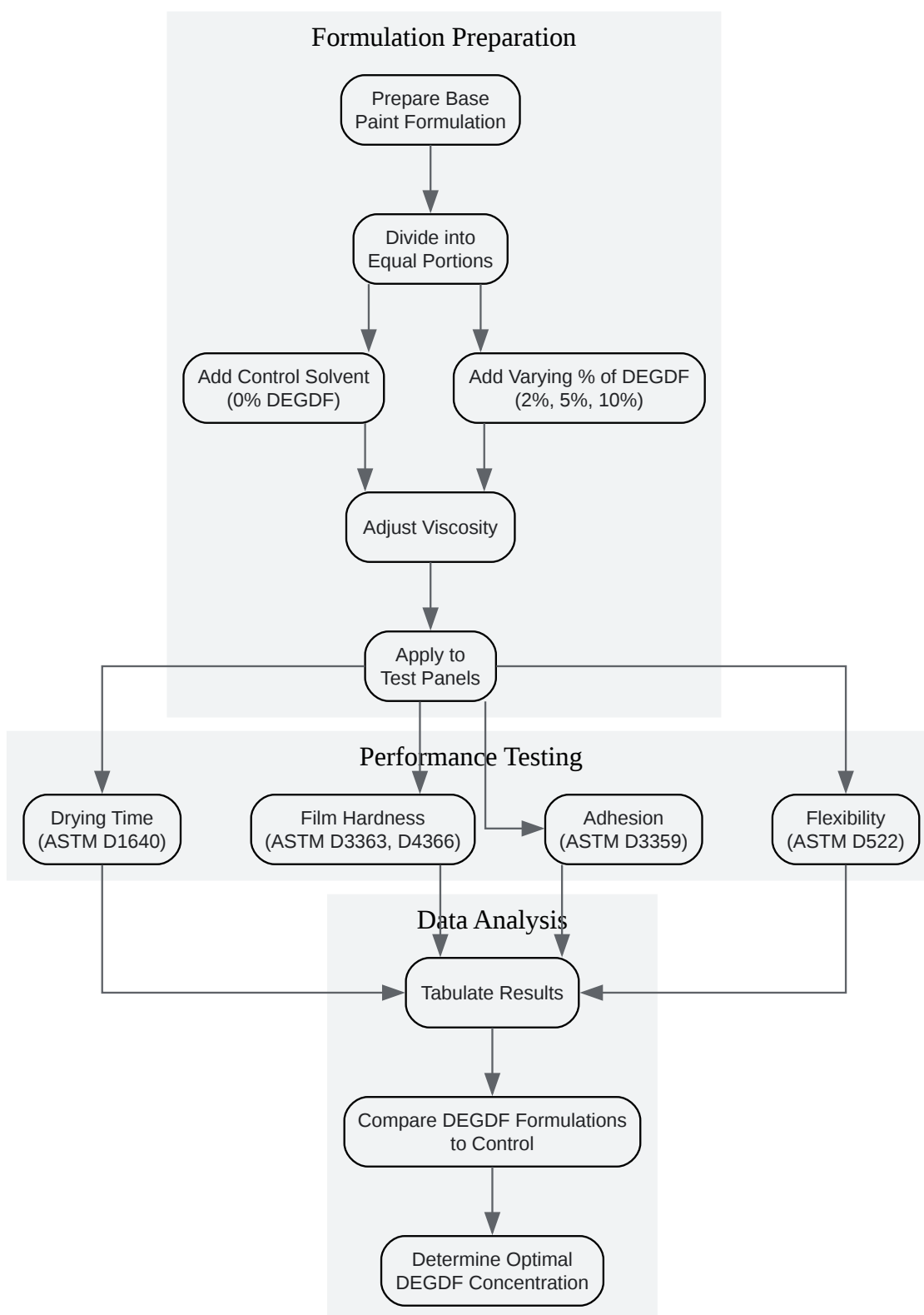
**Procedure:**

- Make a series of parallel cuts through the coating to the substrate.
- Make a second series of cuts perpendicular to the first, creating a cross-hatch pattern.
- Brush the area lightly to remove any detached flakes of coating.
- Apply the pressure-sensitive tape firmly over the cross-hatched area.
- Within 90 seconds of application, rapidly pull the tape off at a 180-degree angle.

- Examine the cross-hatched area and classify the adhesion according to the ASTM scale (5B = no detachment, 0B = severe detachment).

## Visualizations

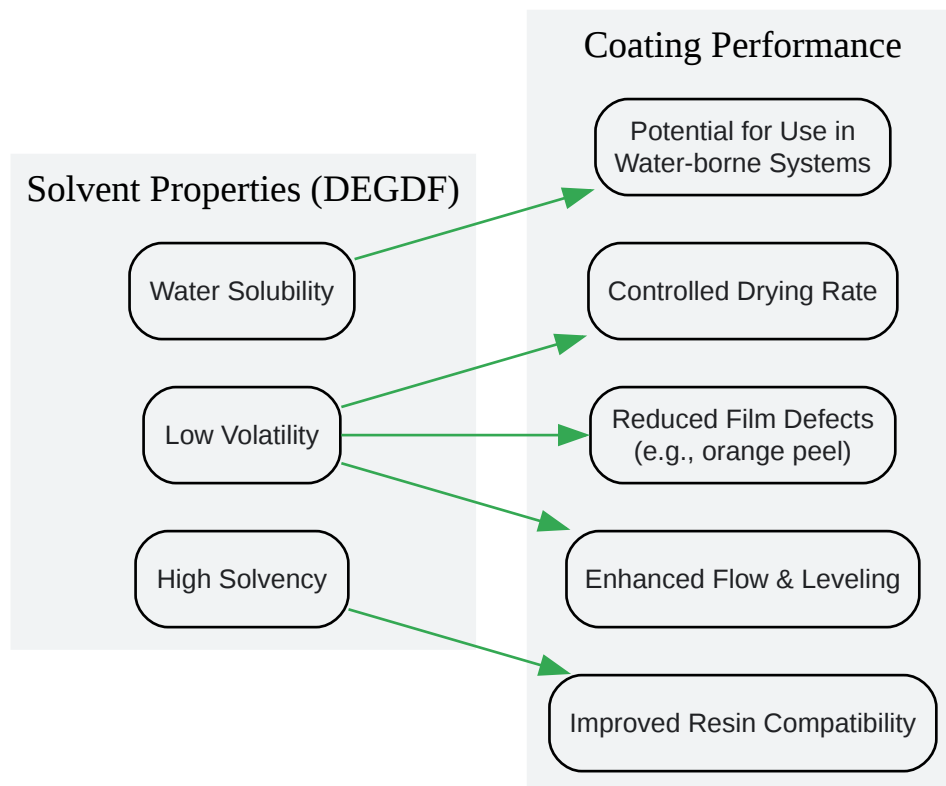
### Experimental Workflow for Coating Evaluation



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Caption: Workflow for evaluating DEGDF in coatings.

## Logical Relationship of Solvent Properties to Coating Performance



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Caption: Impact of DEGDF properties on coating performance.

## Safety Considerations

While **Diethyleneglycol diformate** itself does not have the same level of documented toxicity as its precursor, Diethylene glycol (DEG), it is crucial to handle all chemicals with appropriate safety measures. DEG is known to be toxic if ingested, causing renal and neurological damage.[3] Therefore, good laboratory practices, including the use of personal protective equipment (gloves, safety glasses), and adequate ventilation are essential when working with DEGDF and any coating formulations. Always consult the Safety Data Sheet (SDS) for **Diethyleneglycol diformate** before use.

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## References

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